

properties of butane-1,4-diol adipic acid copolymer versus PBS

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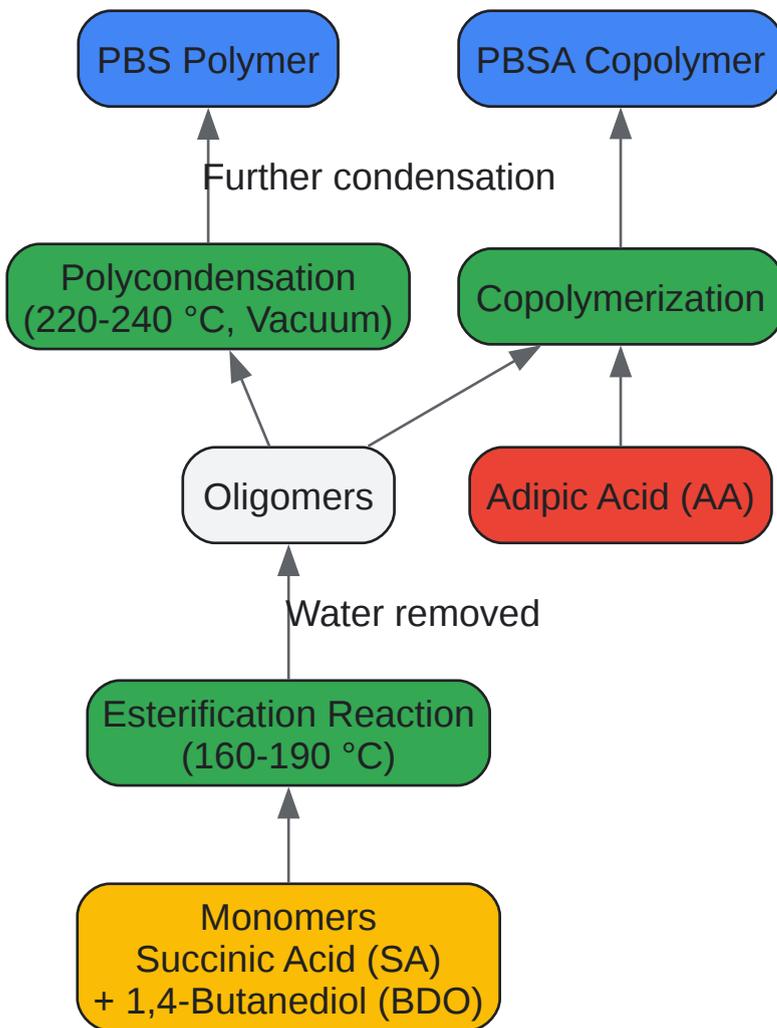
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Understanding the Polymers

First, it is helpful to clarify the polymers being compared, as the "butane-1,4-diol adipic acid copolymer" is most frequently discussed in the context of a succinate copolymer.

- **Poly(butylene succinate) (PBS):** A biodegradable aliphatic polyester synthesized from succinic acid (SA) and 1,4-butanediol (BDO) [1] [2]. It is known for its balanced properties and good processability.
- **Poly(butylene succinate-co-adipate) (PBSA):** This is a random copolymer and a primary alternative to PBS. It is produced by incorporating **adipic acid** (AA) monomers into the PBS chain during synthesis, leading to a structure with butylene succinate and butylene adipate units [1] [3]. The addition of adipate units is a common strategy to modify the properties of PBS.

The synthesis pathway for both polymers is similar, typically involving a two-step process of esterification followed by polycondensation, as shown in the diagram below [1].



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Comparison of Key Properties

The incorporation of adipic acid significantly impacts the material's properties. The table below summarizes the key differences between PBS and PBSA based on experimental data from the literature.

Property	Poly(butylene succinate) (PBS)	Poly(butylene succinate-co-adipate) (PBSA)
Flexibility & Toughness	More rigid and brittle [1] [4]	More flexible and tougher; adipate units reduce crystallinity [1] [4]

Property	Poly(butylene succinate) (PBS)	Poly(butylene succinate-co-adipate) (PBSA)
Crystallinity & Tm	Higher crystallinity; Melting point (Tm): 90-120°C [1]	Lower crystallinity; Melting point is reduced compared to PBS [2] [4]
Glass Transition (Tg)	Very low Tg: -45 to -10°C [1]	Slightly higher Tg than PBS (e.g., ~ -37°C for a 60:40 PBSA) [4]
Mechanical Properties	Good mechanical strength [1]	Lower tensile strength, higher elongation at break [1] [4]
Biodegradation Rate	Biodegradable, but slower rate [1] [2]	Significantly faster biodegradation in soil and compost [1] [4]

Experimental Insights and Protocols

The property differences listed above are supported by experimental studies. Here are examples of key methodologies used to characterize and compare these polymers.

- **Synthesis Protocol:** High molecular weight PBS and copolymers are typically synthesized via a **two-step melt polycondensation** method [4].
 - **Esterification:** SA (and AA for PBSA) and BDO are reacted at ~180°C under an inert atmosphere (e.g., N₂) until the theoretical amount of water byproduct is collected.
 - **Polycondensation:** The temperature is increased to ~230°C, a catalyst (e.g., Titanium isopropoxide, Ti(iOPr)₄) is added, and a high vacuum (<50 Pa) is applied to remove excess diol and drive the reaction to high molecular weights [4].
- **Thermal and Mechanical Analysis:** Common standard protocols are used to generate the data in the table above.
 - **Differential Scanning Calorimetry (DSC):** To determine Tm, Tg, and crystallinity. Samples (5-10 mg) are sealed in aluminum pans, heated (e.g., from -80°C to 150°C at 10°C/min), cooled, and reheated under an inert gas flow to measure thermal properties [4].
 - **Tensile Testing:** To measure mechanical properties. Specimens are prepared by injection or compression molding into standard dumbbell shapes (e.g., ISO 527) and tested at a constant crosshead speed until failure to obtain tensile strength and elongation at break values [1] [4].

- **Biodegradation Studies:** The enhanced biodegradation of PBSA is often quantified using **soil burial tests** according to international standards (e.g., **ISO 17556** [4]).
 - Polymer films of known mass and dimensions are buried in controlled soil.
 - The containers are kept at constant temperature and humidity (e.g., 25°C, 50% humidity).
 - Samples are retrieved at regular intervals, carefully cleaned, and dried to constant weight.
 - The degree of biodegradation is calculated based on **mass loss** and can be confirmed by observing surface erosion via scanning electron microscopy (SEM) [2] [4]. Studies confirm PBSA loses mass significantly faster than PBS under identical conditions.

Application and Selection Guide

The choice between PBS and PBSA depends on the application requirements:

- **Choose PBS when** your priority is higher mechanical strength, rigidity, and better thermal resistance for applications like rigid packaging, disposable cutlery, and agricultural films that require longer functional life [1] [2].
- **Choose PBSA when** you need higher flexibility, toughness, and a much faster biodegradation rate. This makes PBSA suitable for compost bags, soft packaging films, and agricultural mulch films designed to degrade quickly after use [1].

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